

A Comparative Analysis of Neutron Cross Sections for Dysprosium Isotopes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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Dysprosium (Dy), a rare earth element, possesses a unique set of isotopes with significant implications for nuclear applications due to their varied and often large neutron absorption cross sections. This guide provides a comparative overview of the neutron cross sections of stable dysprosium isotopes, offering valuable data for researchers and scientists in nuclear physics, reactor engineering, and medical isotope development. Dysprosium's ability to absorb neutrons without undergoing fission makes it a critical component in the manufacturing of control rods for nuclear reactors.[\[1\]](#)[\[2\]](#)

Naturally occurring dysprosium is a composite of seven stable isotopes: ^{156}Dy , ^{158}Dy , ^{160}Dy , ^{161}Dy , ^{162}Dy , ^{163}Dy , and ^{164}Dy .[\[3\]](#) Each isotope interacts with neutrons differently, characterized by its neutron cross section—a measure of the probability of a neutron-nucleus interaction. These interactions are crucial in both the control of nuclear reactions and the production of specific radioisotopes for therapeutic applications.[\[4\]](#) For instance, ^{164}Dy , the most abundant isotope, has a very large thermal neutron absorption cross-section, making it a significant contributor to dysprosium's overall neutron absorption capacity.[\[5\]](#)[\[6\]](#)

Quantitative Comparison of Thermal Neutron Capture Cross Sections

The thermal neutron capture cross section is a key parameter for materials used in thermal nuclear reactors. The following table summarizes the evaluated thermal neutron capture cross sections for the stable isotopes of dysprosium. The data is presented in barns (1 barn = 10^{-24} cm 2).

Isotope	Natural Abundance (%) ^[3]	Thermal Neutron Capture Cross Section (barns)
¹⁵⁶ Dy	0.06	14.8 ± 2.0 ^[7]
¹⁵⁸ Dy	0.10	-
¹⁶⁰ Dy	2.34	56 ± 5 ^[8]
¹⁶¹ Dy	18.91	600 ± 25 ^{[8][9]}
¹⁶² Dy	25.51	194 ± 10 ^{[8][9]}
¹⁶³ Dy	24.90	124 ± 7 ^{[8][9]}
¹⁶⁴ Dy	28.26	2840 ± 40 ^[9]

Note: Data for ¹⁵⁸Dy was not readily available in the searched literature. The values presented are subject to uncertainties as indicated.

Experimental Protocols for Neutron Cross-Section Measurement

The determination of neutron cross sections is a meticulous process involving sophisticated experimental setups and data analysis techniques. The data for dysprosium isotopes have been refined over years of experiments conducted at various nuclear research facilities.

Time-of-Flight (TOF) Method

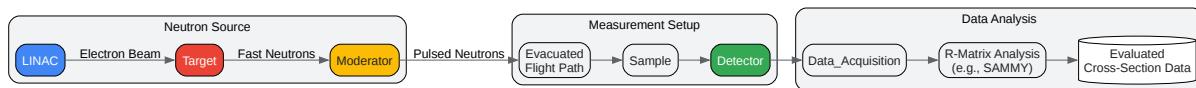
A prevalent technique for measuring energy-dependent neutron cross sections is the time-of-flight (TOF) method.^[10] This method is particularly effective for resolving resonances in the cross-section data.

Experimental Workflow:

- Neutron Production: A pulsed beam of electrons from a linear accelerator (LINAC) strikes a heavy metal target (e.g., tantalum), producing high-energy photons (bremsstrahlung). These photons, in turn, induce photoneutron reactions in the target, generating bursts of neutrons.
^[6]

- Neutron Moderation: The initially fast neutrons are passed through a moderator (e.g., water) to slow them down to a wide range of energies, including the thermal and epithermal regions relevant for reactor applications.
- Flight Path: The moderated neutrons travel down a long, evacuated flight tube. The time it takes for a neutron to travel from the source to the detector is directly related to its kinetic energy.
- Sample Interaction: The collimated neutron beam passes through a sample of the dysprosium isotope being studied.
- Detection: Detectors placed at the end of the flight path measure the neutrons that are transmitted through the sample (for total cross-section measurements) or the gamma rays emitted upon neutron capture (for capture cross-section measurements).^[5] Commonly used detectors include ⁶Li glass scintillators for transmission and NaI multiplicity detectors for capture experiments.^[5]

The following diagram illustrates the general workflow of a time-of-flight experiment for neutron cross-section measurement.



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Caption: Workflow of a Time-of-Flight (TOF) experiment for neutron cross-section measurement.

Data Analysis and Evaluation

Raw experimental data must be processed to account for various experimental effects, such as Doppler broadening, self-shielding, and multiple scattering.^[6] The analysis is often performed using specialized computer codes, such as SAMMY (SAMMY multilevel R-matrix Bayesian

code), which fits the experimental data to derive resonance parameters.[6][11] These parameters are then used to calculate the cross sections over a wide energy range.

The evaluated data from multiple experiments are compiled into comprehensive nuclear data libraries like the Evaluated Nuclear Data File (ENDF/B).[12][13] These libraries provide the standardized, high-quality data necessary for nuclear reactor design, safety analysis, and other scientific applications.

Neutron Activation Analysis (NAA)

For measuring thermal neutron capture cross-sections, Neutron Activation Analysis (NAA) is another powerful technique.[10][14]

Experimental Protocol:

- Irradiation: A sample of the dysprosium isotope is irradiated in a well-characterized thermal neutron flux, typically within a nuclear research reactor.
- Activation: Neutron capture by the dysprosium nuclei produces radioactive isotopes.
- Gamma-Ray Spectroscopy: After irradiation, the sample is removed, and the characteristic gamma rays emitted from the decay of the newly formed radioactive isotopes are measured using a high-resolution gamma-ray detector.
- Cross-Section Calculation: The thermal neutron capture cross-section can be calculated from the measured gamma-ray intensity, the known neutron flux, the irradiation time, and the nuclear properties of the isotopes involved.

This method is particularly useful for validating the results obtained from TOF experiments in the thermal energy region.[10]

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- To cite this document: BenchChem. [A Comparative Analysis of Neutron Cross Sections for Dysprosium Isotopes]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b084499#comparing-neutron-cross-sections-of-dysprosium-isotopes>

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